

An In-Depth Technical Guide to 3-(4-methylanilino)phenol

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Compound of Interest

Compound Name: *m*-(*p*-Toluidino)phenol

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical entity 3-(4-methylanilino)phenol, a diarylamine derivative with potential applications in medicinal chemistry and materials science. Due to the limited availability of direct experimental data for this specific compound, this document synthesizes information on its chemical properties, outlines a plausible synthetic route based on established methodologies, and explores potential biological activities by drawing parallels with structurally related compounds. This guide is intended to serve as a foundational resource for researchers and drug development professionals interested in the therapeutic and functional potential of novel diarylamine phenols.

Chemical and Physical Properties

3-(4-methylanilino)phenol, also known as 3-[(4-methylphenyl)amino]phenol, is an aromatic organic compound. Its core structure consists of a phenol ring linked to a *p*-toluidine moiety via a secondary amine bridge. The presence of both a hydroxyl group and a secondary amine imparts the potential for hydrogen bonding and coordination with metal ions.

Table 1: Physicochemical Properties of 3-(4-methylanilino)phenol

Property	Value	Source
IUPAC Name	3-(4-methylanilino)phenol	N/A
Synonyms	3-[(4-Methylphenyl)amino]phenol	N/A
CAS Number	61537-49-3	N/A
Molecular Formula	C ₁₃ H ₁₃ NO	N/A
Molecular Weight	199.25 g/mol	N/A
Appearance	Not reported (likely a solid)	N/A
Melting Point	Not reported	N/A
Boiling Point	358.9 ± 17.0 °C at 760 mmHg	N/A
Density	1.2 ± 0.1 g/cm ³	N/A
Flash Point	151.0 ± 11.6 °C	N/A
LogP	2.99	N/A
Solubility	Not reported (expected to be soluble in organic solvents)	N/A

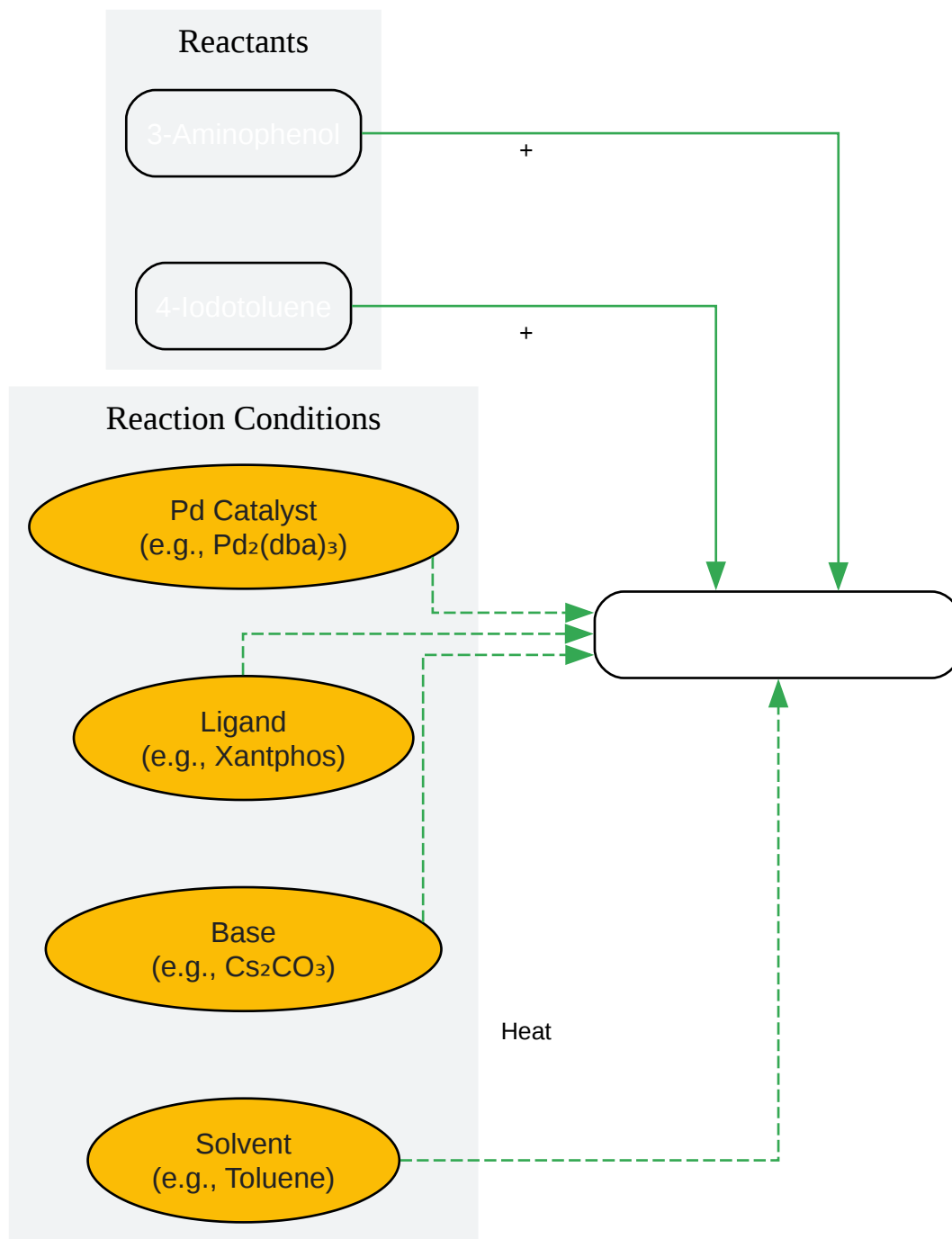
Synthesis of 3-(4-methylanilino)phenol

While a specific, detailed experimental protocol for the synthesis of 3-(4-methylanilino)phenol is not readily available in the published literature, its structure suggests that it can be synthesized via a cross-coupling reaction to form the central carbon-nitrogen bond. Two of the most prominent methods for this transformation are the Ullmann condensation and the Buchwald-Hartwig amination.^{[1][2]} These reactions couple an amine with an aryl halide.

A plausible synthetic approach involves the reaction of 3-aminophenol with a 4-methyl-substituted aryl halide, such as 4-iodotoluene or 4-bromotoluene.

Proposed Synthetic Pathway: Buchwald-Hartwig Amination

The Buchwald-Hartwig amination is a palladium-catalyzed cross-coupling reaction that is highly efficient for the formation of C-N bonds.[1][2][3][4][5]



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Proposed synthesis of 3-(4-methylanilino)phenol via Buchwald-Hartwig amination.

Representative Experimental Protocol (Hypothetical)

The following is a generalized, hypothetical protocol based on established Buchwald-Hartwig amination procedures. Optimization of specific reagents, catalysts, ligands, and reaction conditions would be necessary.

Materials:

- 3-Aminophenol
- 4-Iodotoluene
- Tris(dibenzylideneacetone)dipalladium(0) ($\text{Pd}_2(\text{dba})_3$)
- Xantphos (4,5-Bis(diphenylphosphino)-9,9-dimethylxanthene)
- Cesium carbonate (Cs_2CO_3)
- Anhydrous toluene
- Standard glassware for inert atmosphere reactions (Schlenk line or glovebox)

Procedure:

- To an oven-dried Schlenk flask is added 3-aminophenol (1.0 eq), 4-iodotoluene (1.1 eq), cesium carbonate (2.0 eq), $\text{Pd}_2(\text{dba})_3$ (0.02 eq), and Xantphos (0.04 eq).
- The flask is evacuated and backfilled with argon or nitrogen three times.
- Anhydrous toluene is added via syringe.
- The reaction mixture is heated to 100-110 °C with vigorous stirring under an inert atmosphere.
- The reaction progress is monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, the reaction mixture is cooled to room temperature and diluted with a suitable organic solvent (e.g., ethyl acetate).

- The mixture is filtered through a pad of celite to remove inorganic salts and the catalyst.
- The filtrate is washed with water and brine, then dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure, and the crude product is purified by column chromatography on silica gel to afford 3-(4-methylanilino)phenol.

Potential Biological Activities and Therapeutic Applications

Direct experimental data on the biological activity of 3-(4-methylanilino)phenol is not currently available in the public domain. However, the structural motifs present in the molecule, namely the phenol and diarylamine functionalities, are found in numerous biologically active compounds, suggesting a range of potential therapeutic applications.^[6]^[7]

Antioxidant Activity

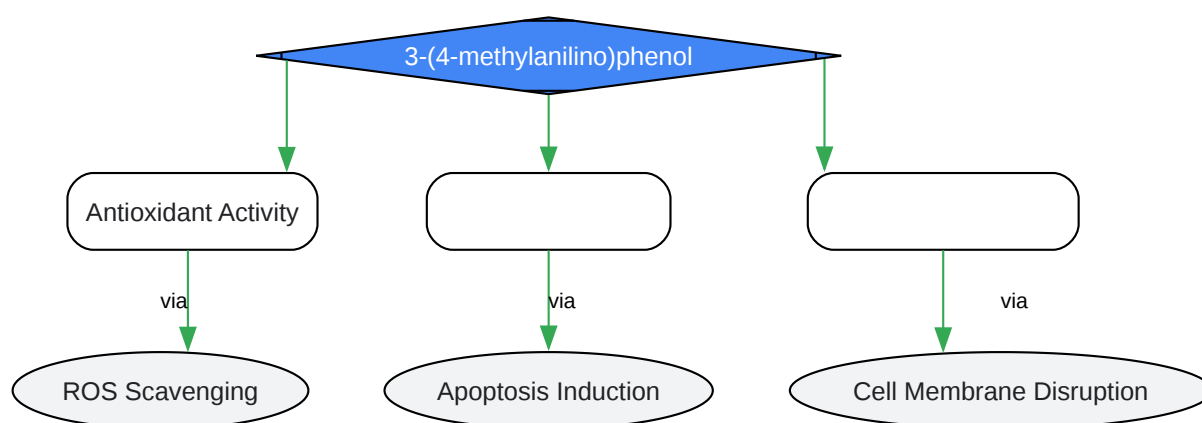
Phenolic compounds are well-known for their antioxidant properties, which are primarily attributed to their ability to donate a hydrogen atom from the hydroxyl group to scavenge free radicals.^[6] Diarylamines have also been reported to possess antioxidant and radical scavenging activities.^[8] The combination of these two functionalities in 3-(4-methylanilino)phenol suggests a potential for potent antioxidant effects, which could be relevant in the context of diseases associated with oxidative stress, such as neurodegenerative disorders and cardiovascular diseases. A study on the structurally related p-methylaminophenol demonstrated its ability to scavenge DPPH radicals and reduce lipid peroxidation.^[9]

Anticancer Activity

Many phenolic and diarylamine derivatives have been investigated for their anticancer properties.^[10] The proposed mechanisms of action are diverse and can include the induction of apoptosis, inhibition of cell proliferation, and modulation of signaling pathways involved in cancer progression. The N-(4-hydroxyphenyl)retinamide (Fenretinide), which contains a p-aminophenol moiety, is known to inhibit cell growth and induce apoptosis in various cancer cell lines.^[9] It is plausible that 3-(4-methylanilino)phenol could exhibit similar cytotoxic or cytostatic effects on cancer cells.

Antimicrobial Activity

Phenolic compounds are a well-established class of antimicrobial agents.[6] Their mechanism of action often involves the disruption of microbial cell membranes and the inhibition of essential enzymes. The lipophilicity of the tolyl group in 3-(4-methylanilino)phenol might enhance its ability to penetrate microbial cell walls, potentially leading to antimicrobial activity against a range of bacteria and fungi.



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Potential biological activities of 3-(4-methylanilino)phenol based on its structural motifs.

Future Directions

The information presented in this guide highlights 3-(4-methylanilino)phenol as a molecule of interest for further investigation. Future research should focus on:

- Development and optimization of a robust synthetic protocol: Detailed characterization of the compound using modern analytical techniques (NMR, MS, IR) is essential.
- In vitro biological screening: A comprehensive evaluation of its antioxidant, anticancer, and antimicrobial activities is warranted. This should include assays to determine IC50 values and elucidate mechanisms of action.
- Structure-activity relationship (SAR) studies: Synthesis and evaluation of a library of related derivatives could provide valuable insights into the key structural features required for

biological activity.

- Computational modeling: Molecular docking studies could help to identify potential biological targets and guide the design of more potent analogs.

Conclusion

3-(4-methylanilino)phenol is a diarylamine derivative with a paucity of direct experimental data. However, based on its chemical structure and the known biological activities of related phenolic and diarylamine compounds, it represents a promising scaffold for the development of new therapeutic agents. This technical guide provides a foundational understanding of its properties, a plausible synthetic route, and a rationale for its potential biological activities, thereby serving as a catalyst for future research in this area.

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